

Application Notes and Protocols for Testing BMS-986458 Efficacy in Xenograft Models

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Compound of Interest

Compound Name: BMS-814580

Cat. No.: B15608418

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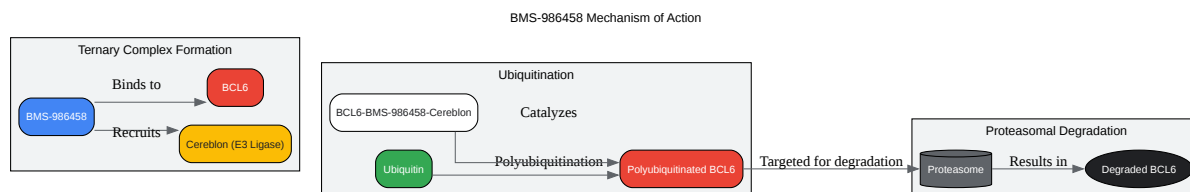
Introduction

BMS-986458 is a first-in-class, orally bioavailable, small molecule degrader of the B-cell lymphoma 6 (BCL6) protein.[1][2] BCL6 is a transcriptional repressor that is a key driver of lymphomagenesis in several types of non-Hodgkin lymphoma (NHL), including diffuse large B-cell lymphoma (DLBCL) and follicular lymphoma (FL).[3][4] BMS-986458 is a ligand-directed degrader (LDD) that recruits the cereblon (CRBN) E3 ubiquitin ligase to BCL6, leading to its ubiquitination and subsequent degradation by the proteasome.[5][6] This targeted degradation of BCL6 has shown promising preclinical anti-tumor activity in various xenograft models of NHL.[1][3]

These application notes provide a summary of the preclinical efficacy data for BMS-986458 and its analogs in xenograft models, along with detailed protocols for establishing and utilizing these models to test the efficacy of BCL6 degraders.

Mechanism of Action: BCL6 Degradation Pathway

BMS-986458 functions by inducing the proximity of BCL6 to the E3 ubiquitin ligase cereblon, leading to the targeted degradation of BCL6. This mechanism is depicted in the signaling pathway diagram below.



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Caption: BMS-986458-mediated BCL6 degradation pathway.

Preclinical Efficacy of BMS-986458 in Xenograft Models

BMS-986458 has demonstrated significant anti-tumor efficacy in both cell line-derived xenograft (CDX) and patient-derived xenograft (PDX) models of non-Hodgkin lymphoma. Oral administration of BMS-986458 has been shown to lead to tumor regression and a significant survival benefit in these models.^{[1][3]}

Summary of Quantitative Efficacy Data

The following table summarizes the available quantitative data on the in vivo efficacy of a potent BCL6 ligand-directed degrader, BCL6-760, a close analog of BMS-986458, in a DLBCL xenograft model.

Xenograft Model	Compound	Dosing Regimen	Efficacy Readout	Result	Reference
OCI-LY-1 (DLBCL CDX)	BCL6-760	60 mg/kg, BID, oral	Tumor Volume Reduction	64%	[7]
R/R DLBCL (CDX & PDX)	BMS-986458 + anti-CD20	Not specified	Tumor-Free Animals	<70%	[1] [8]

Note: The quantitative data for tumor volume reduction is for the closely related compound BCL6-760, as specific TGI percentages for BMS-986458 are not yet publicly available in detail.

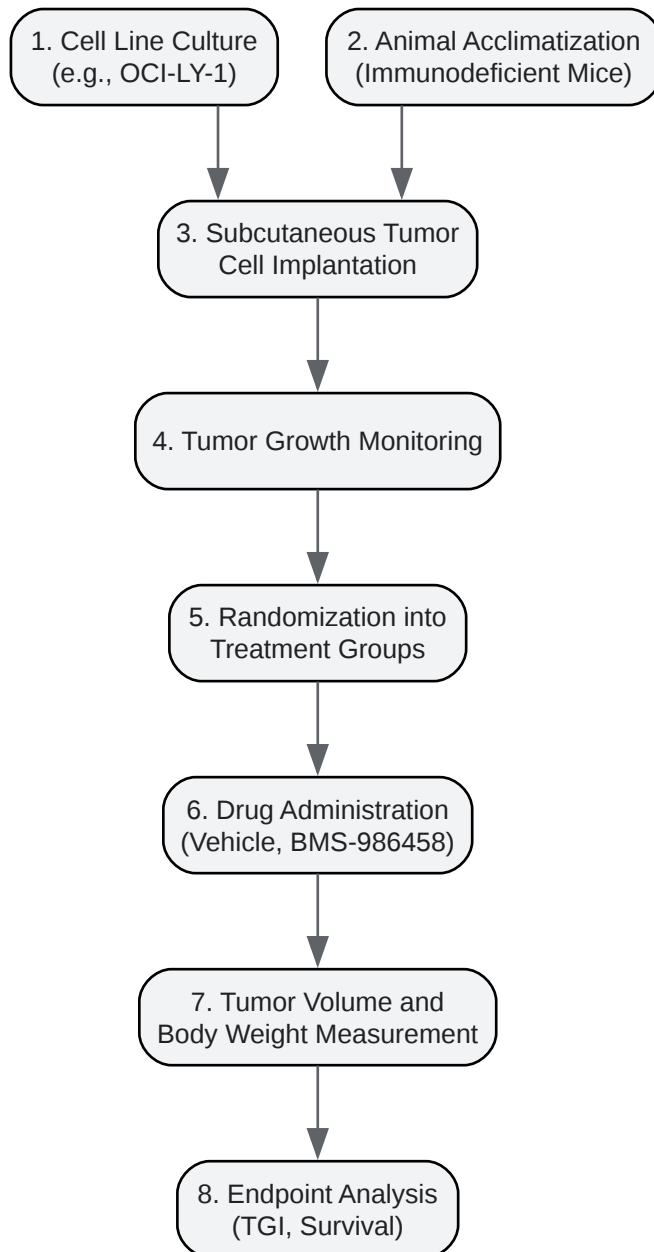
Experimental Protocols

The following protocols provide a detailed methodology for establishing and utilizing xenograft models to test the efficacy of BMS-986458.

Experimental Workflow

The overall workflow for a xenograft efficacy study is outlined in the diagram below.

Xenograft Efficacy Study Workflow



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